

reference standards for 2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide analysis

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Compound of Interest

Compound Name: 2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide

CAS No.: 224048-89-9

Cat. No.: B1351463

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Analytical Comparison Guide: Reference Standards for **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide**

Executive Summary

2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide (Molecular Formula: C₁₂H₁₀ClN₃O) is a structurally complex bis-pyridine carboxamide. Frequently encountered as a critical intermediate, active pharmaceutical ingredient (API) starting material, or process impurity, its accurate quantification is paramount for regulatory compliance. However, the molecule presents distinct analytical liabilities: the dual basic pyridine nitrogens induce severe peak tailing on standard chromatographic stationary phases, and the amide bond is susceptible to tautomerism and hydrolysis.

To achieve accurate quantification, laboratories must utilize highly characterized reference standards. This guide objectively compares the performance of ISO 17034-Accredited Certified Reference Materials (CRMs) against In-House Synthesized Standards and Research-Grade

Reagents, providing actionable experimental protocols and metrological workflows to ensure analytical integrity.

Mechanistic Challenges in Analysis

Before selecting a reference standard, one must understand the causality behind the analytical challenges of **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide**:

- **Secondary Silanol Interactions:** The pKa values of the two pyridine rings mean the molecule is easily protonated in acidic mobile phases. If analyzed on a standard un-encapped C18 column, these protonated amines will interact with residual ionized silanols on the silica backbone, causing severe peak tailing and integration errors.
- **Regioisomeric Co-elution:** Synthesis of this compound often generates closely related impurities, such as 4-chloro or 6-chloro isomers. A reference standard must be rigorously qualified to ensure it does not contain hidden regioisomers that artificially inflate the apparent purity when using non-selective detectors (e.g., UV).
- **Metrological Traceability:** Regulatory guidelines (such as ICH Q3A/B and USP <1086>) demand that impurity quantification be traceable to the International System of Units (SI)[1]. Using a standard with an unverified mass fraction directly propagates error into the final API batch release data.

Comparison of Reference Standard Alternatives

When sourcing **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide** for quantitative analysis, laboratories typically choose between three tiers of reference materials.

ISO 17034 Certified Reference Materials (CRMs) (The Gold Standard)

CRMs are produced under stringent quality management systems (ISO 17034) and characterized in ISO/IEC 17025 accredited laboratories[2]. The absolute mass fraction (purity) is determined using primary methods, such as quantitative Nuclear Magnetic Resonance (qNMR), which provides a bias-free, metrologically traceable value with a fully documented expanded uncertainty (

)[3].

In-House Synthesized Working Standards

Many pharmaceutical laboratories synthesize their own reference standards. While this ensures availability, the material must undergo a rigorous "Mass Balance" qualification (100% - organic impurities - water - residual solvents - inorganic ash). If the orthogonal techniques used for mass balance are flawed, the resulting purity assignment will be systematically biased.

Research-Grade Commercial Reagents

Readily available from chemical catalogs, these reagents are often labeled as ">97% pure" based on a simple area-percent (a/a%) HPLC-UV chromatogram. They lack an uncertainty budget, do not account for UV-transparent impurities (like water or inorganic salts), and are entirely unsuitable for GMP compliance[1].

Experimental Data: Performance Comparison

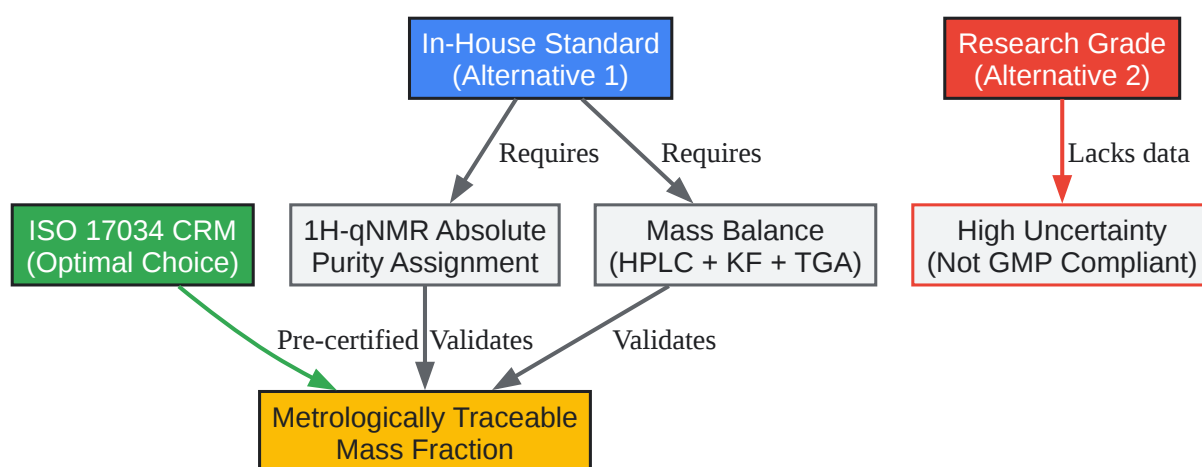
The following table summarizes a validation study comparing the three standard tiers for the assay of a spiked **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide** sample.

Parameter	ISO 17034 CRM	In-House Standard	Research-Grade Reagent
Assigned Purity (Mass Fraction)	99.45% ± 0.12% ()	98.90% (Calculated)	>97% (Area Normalization)
Metrological Traceability	Yes (SI-traceable via qNMR)	Conditional (Requires rigorous validation)	No
Accounting of UV-Transparent Impurities	Yes (Absolute quantification)	Yes (via KF and TGA)	No (Assumes 100% UV response)
Assay Recovery (Spiked Sample)	99.8%	101.2% (Bias due to hidden water)	104.5% (Severe overestimation)
Regulatory Compliance (GMP/ICH)	Fully Compliant	Compliant if fully characterized	Non-Compliant

Conclusion: The Research-Grade reagent overestimated the assay by 4.5% because its nominal purity ignored 3% residual moisture. The CRM provided the most accurate, bias-free recovery due to its qNMR-assigned absolute mass fraction.

Metrological Workflow & Visualization

The following diagram illustrates the logical pathways for establishing metrological traceability for **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide** standards.



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Workflow for metrological traceability and purity assignment of reference standards.

Experimental Protocols: A Self-Validating System

To establish an In-House standard or verify a CRM, laboratories must employ orthogonal techniques. The following protocols provide a self-validating system: qNMR for absolute mass fraction (independent of chromatography) and UHPLC-UV for the resolution of structurally similar organic impurities.

Protocol 1: Absolute Purity Assignment via 1H-qNMR

qNMR is a primary ratio method. Because the NMR signal intensity is directly proportional to the number of nuclei generating it, absolute quantification can be achieved using an internal standard that is structurally completely different from the analyte^[4].

Step-by-Step Methodology:

- Sample Preparation: Accurately weigh ~10.0 mg of **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide** and ~5.0 mg of a certified internal standard (e.g., NIST SRM Traceable Maleic Acid or 3,5-Bis(trifluoromethyl)benzoic acid[5]) into a single vial using a microbalance (mg).
- Dissolution: Co-dissolve the mixture in 0.6 mL of high-purity DMSO-
 - . Ensure complete dissolution via vortexing, as any undissolved particulate will destroy the mass ratio.
- Instrument Parameters:
 - Transfer to a 5 mm NMR tube and analyze on a 400 MHz NMR spectrometer.
 - Crucial Causality Step: Set the relaxation delay () to at least 60 seconds. Why? To achieve quantitative accuracy, must be (longitudinal relaxation time) of the slowest relaxing proton. Failing to allow complete relaxation will artificially suppress the signal and skew the purity calculation[4].
 - Use a 90° excitation pulse and acquire 32 scans for a high signal-to-noise ratio ().
- Integration & Calculation: Integrate the isolated pyridine proton signals of the analyte (e.g., the distinct singlet from the pyridine ring) against the internal standard's reference peak. Calculate the mass fraction using the standard qNMR equation.

Protocol 2: Orthogonal Chromatographic Purity (UHPLC-UV)

While qNMR provides the absolute mass fraction, it may lack the sensitivity to detect trace organic impurities (e.g., 0.05% of a regioisomer). UHPLC-UV is required to profile the organic impurities.

Step-by-Step Methodology:

- **Column Selection:** Use a Superficially Porous Particle (SPP) C18 column with a positively charged surface modification (e.g., 1.7 μm , 2.1 x 100 mm). Why? The charged surface repels the basic pyridine nitrogens of the analyte, preventing secondary interactions with silanols and eliminating peak tailing.
- **Mobile Phase Preparation:**
 - **Mobile Phase A:** 10 mM Ammonium Bicarbonate in LC-MS grade water, adjusted to pH 9.0 with ammonium hydroxide. Why? Operating at a pH above the pKa of the pyridine rings ensures the molecule remains in its neutral, un-ionized state, maximizing retention and peak symmetry.
 - **Mobile Phase B:** 100% Acetonitrile.
- **Gradient Program:**
 - 0.0 - 1.0 min: 5% B
 - 1.0 - 8.0 min: Linear ramp to 95% B
 - 8.0 - 10.0 min: Hold at 95% B
 - Flow rate: 0.4 mL/min. Column temperature: 40°C.
- **Detection & System Suitability:** Monitor UV absorbance at 254 nm. Inject a resolution solution containing **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide** and its known regioisomers (e.g., 6-chloro derivative). Ensure a resolution (

) of

between all critical pairs.

References

- qNMR for Purity Determination in Pharmaceuticals - RSSL Reading Scientific Services Ltd (RSSL). URL:[[Link](#)]
- Certified Reference Materials for Pharmaceutical Impurity Testing: Why Accuracy Starts with Inorganic Ventures Graham B Jackson. URL:[[Link](#)]
- New qNMR internal standard for pharmaceuticals and other organofluorine compounds Bureau International des Poids et Mesures (BIPM). URL:[[Link](#)]
- Certified reference materials - Terminology and Production Wikipedia. URL:[[Link](#)]

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Sources

- 1. gbjpl.com.au [gbjpl.com.au]
- 2. 认证参考材料 [sigmaaldrich.cn]
- 3. Certified reference materials - Wikipedia [en.wikipedia.org]
- 4. usp.org [usp.org]
- 5. 2024-02-07-new-qnmr-standard - BIPM [bipm.org]
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